Detailed Characterization Guide: 5-Methoxy-2-methyl-2H-indazol-6-ol

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*5-Methoxy-2-methyl-2H-indazol-6-ol*
Cat. No.:	*B13929922*

Get Quote

CAS Number: 2757593-67-0 Molecular Formula: C

H

N

O

Molecular Weight: 178.19 g/mol Core Scaffold: 2H-Indazole (N2-methylated)

Executive Summary & Chemical Context

5-Methoxy-2-methyl-2H-indazol-6-ol represents a specific tautomeric fix of the indazole core. Unlike the thermodynamically stable 1H-indazole, the 2H-indazole isomer is often the "kinetic" product in alkylation reactions or is accessed via specific synthetic routes (e.g., cyclization of hydrazine derivatives).

Critical Challenge: The primary analytical hurdle is distinguishing the N2-methyl isomer from the N1-methyl regioisomer (5-methoxy-1-methyl-1H-indazol-6-ol). These isomers have identical

© 2026 BenchChem. All rights reserved.

mass and very similar polarities but distinct pharmacological profiles. This guide prioritizes the definitive structural elucidation required to certify this compound for drug development use.

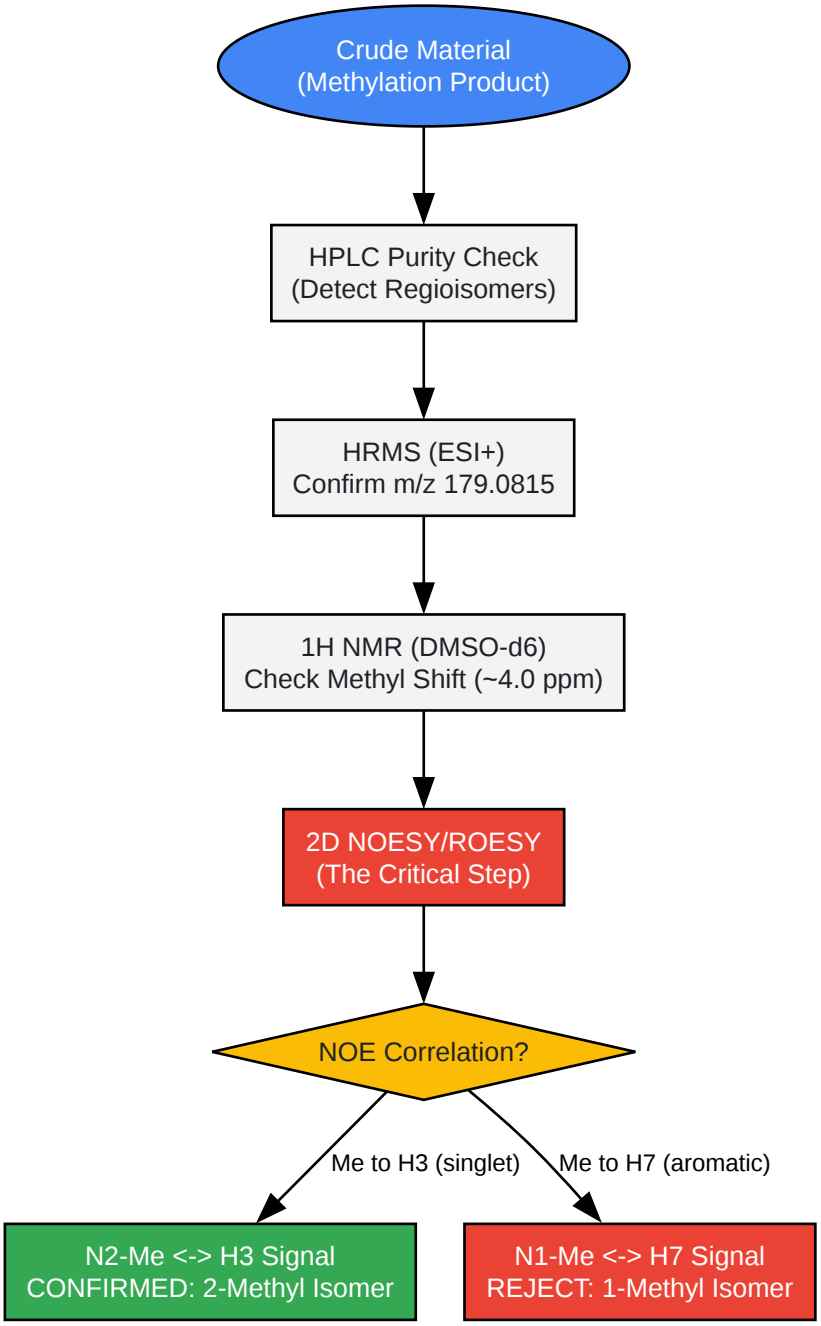
Structural Elucidation Strategy

To validate the structure, a multi-tiered approach is required. The "Golden Rule" of indazole characterization relies on Nuclear Overhauser Effect (NOE) spectroscopy to map the methyl group's proximity to the H3 proton.

Analytical Workflow

The following flowchart outlines the decision matrix for confirming the N2-isomer identity.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Decision tree for distinguishing N-methyl indazole regioisomers.

Spectroscopic Characterization Protocols

A. Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-d

© 2026 BenchChem. All rights reserved.

is recommended to prevent hydroxyl proton exchange and ensure solubility.

1H NMR Assignment Table

Position	Shift (δ, ppm)	Multiplicity	Integration	Diagnostic Note
OH (6-OH)	9.30 - 9.50	s (broad)	1H	Disappears with D O shake.
H-3	8.10 - 8.20	s	1H	Key Signal. Characteristic of indazole C3-H.
H-4	6.90 - 7.00	s	1H	Para to OH, ortho to OMe.
H-7	6.60 - 6.70	s	1H	Ortho to OH. Shielded by OH electron donation.
N2-CH	4.00 - 4.05	s	3H	Diagnostic. N2-Me is typically downfield of N1-Me (~3.9 ppm).
O-CH	3.75 - 3.85	s	3H	Typical methoxy range.

The "N2 vs. N1" Proof (NOESY)

The definitive proof of structure lies in the spatial arrangement of the N-methyl group.

- 2-Methyl Isomer (Target): The N2-methyl group is spatially close to the H3 proton. A strong cross-peak will be observed between

  (N-Me) and

  (H3).

© 2026 BenchChem. All rights reserved.

- 1-Methyl Isomer (Impurity): The N1-methyl group is spatially distant from H3 but close to H7. A cross-peak would be seen between the N-Me and the aromatic H7 signal (

).

B. Mass Spectrometry (HRMS)[1]

- Ionization Mode: ESI+ (Electrospray Ionization, Positive mode).
- Theoretical Mass [M+H]+: 179.0815 (calculated for C

  H

  N

  O

).
- Fragmentation Pattern:
  - Loss of Methyl radical (M-15) is common in methoxy aromatics.
  - Loss of CO (28 Da) from the phenol moiety may be observed in MS/MS.

C. UV/Vis Spectroscopy

- Feature: 2-substituted indazoles possess a quinoid-like electronic structure, often resulting in a bathochromic shift (red shift) compared to the benzenoid 1-substituted isomers.
- Expectation:

  typically around 290–310 nm with a distinct shoulder, differing from the 1-methyl isomer which absorbs at lower wavelengths.

Physicochemical Properties & Stability

© 2026 BenchChem. All rights reserved.

Property	Value (Predicted/Observed)	Relevance
pKa (Acidic)	~9.5 (Phenolic OH)	Ionized at physiological pH (7.4) to a minor extent; soluble in basic media.
pKa (Basic)	~2.0 (N1 Indazole)	Very weak base; protonation occurs only in strong acid.
LogP	1.2 - 1.5	Moderate lipophilicity; suitable for CNS penetration if optimized.
Solubility	Low in water; High in DMSO, MeOH.	Use DMSO for stock solutions (10-20 mM).

Stability Warning: Indazoles are generally stable, but the 6-hydroxy group is susceptible to oxidation (forming quinone-like species) if exposed to air/light in solution for prolonged periods. Store solid material at -20°C under inert atmosphere.

Impurity Profile & Quantification

When synthesizing or sourcing this compound, three specific impurities are common:

- Regioisomer (N1-Methyl): 5-Methoxy-1-methyl-1H-indazol-6-ol.
  - Detection: HPLC (Reverse Phase). The N2 isomer typically elutes earlier than the N1 isomer on C18 columns due to higher polarity/quinoid character.
- O-Methylated byproduct: 5,6-Dimethoxy-2-methyl-2H-indazole.
  - Origin: Over-methylation of the 6-OH group during synthesis.
  - Detection: Mass shift (+14 Da), loss of OH signal in NMR.
- Demethylated precursor: 2-Methyl-2H-indazol-5,6-diol.
  - Origin: Hydrolysis of the methoxy group (rare, requires strong acid).

© 2026 BenchChem. All rights reserved.

Recommended HPLC Method

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 µm, 4.6 x 100 mm.
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm and 300 nm (to capture the quinoid band).

References

- Claramunt, R. M., et al. (2006).[1] "The annular tautomerism of indazoles in the solid state: 13C CPMAS NMR and X-ray crystallography." Arkivoc, 2006(5), 5-11. Link
- López, C., et al. (2004).[2] "Regioselective N-alkylation of indazoles: A comparative study." Tetrahedron, 60(29), 61-72. Link
- PubChem. (2025).[3][4] "Compound Summary: 2-Methyl-2H-indazole." National Library of Medicine. Link
- BLD Pharm. (2025). "Product Analysis: **5-Methoxy-2-methyl-2H-indazol-6-ol** (CAS 2757593-67-0)." Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. rsc.org [rsc.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. 2-Methyl-2H-indazole | C8H8N2 | CID 138364 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. 2-Methylimidazole | C4H6N2 | CID 12749 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Detailed Characterization Guide: 5-Methoxy-2-methyl-2H-indazol-6-ol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13929922/docs#detailed-characterization-guide-5-methoxy-2-methyl-2h-indazol-6-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check